

# An In-depth Technical Guide to the Material Safety of 2,4-Octanedione

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4-Octanedione

Cat. No.: B081228

[Get Quote](#)

For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile of chemical compounds is paramount. This guide provides a comprehensive overview of the material safety data for **2,4-Octanedione** (CAS No. 14090-87-0), a diketone used in various chemical syntheses. The following sections detail its physical and chemical properties, hazard identification, safe handling protocols, and emergency procedures, presented in a format designed for clarity and rapid reference.

## Section 1: Chemical and Physical Properties

A summary of the key physical and chemical properties of **2,4-Octanedione** is presented in the table below. This data is essential for understanding the compound's behavior under various laboratory conditions.

Property	Value	Reference
Molecular Formula	C8H14O2	[1][2]
Molecular Weight	142.20 g/mol	[1][3]
Appearance	Solid	[3]
Boiling Point	97-99 °C at 27 mmHg	[4]
Density	0.923 g/mL at 25 °C	[4]
Flash Point	71 °C (159 °F)	[4]
Refractive Index	1.4590	[4]
CAS Number	14090-87-0	[2][3]
Synonyms	Octane-2,4-dione, Valerylacetone	[1]

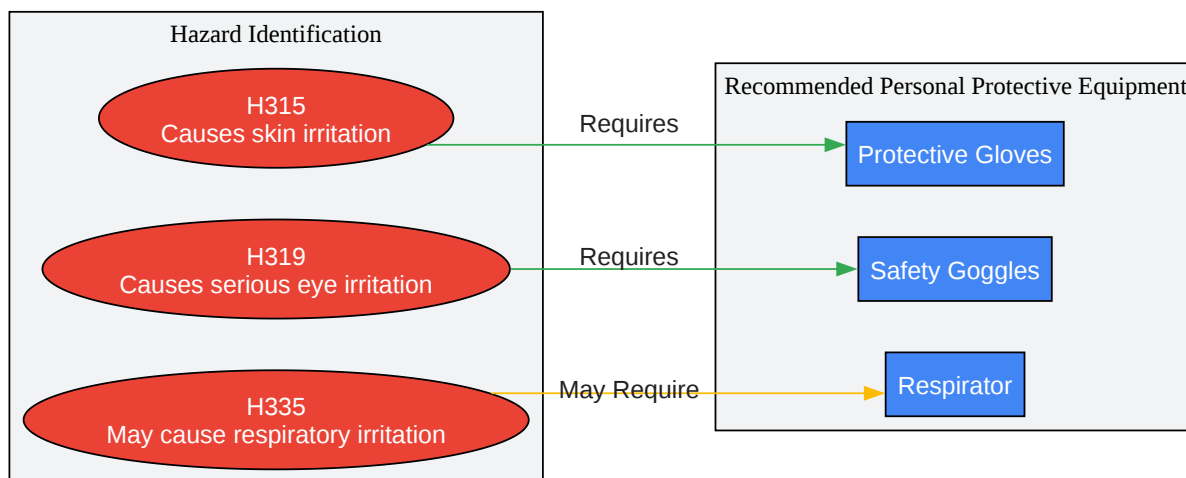
## Section 2: Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2,4-Octanedione** is classified as an irritant. The primary hazards are associated with skin, eye, and respiratory contact.[1]

GHS Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

The following diagram illustrates the logical flow of hazard identification and the corresponding precautionary measures.



[Click to download full resolution via product page](#)

#### Hazard Identification and Recommended PPE

## Section 3: Toxicological Information

Quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **2,4-Octanedione** are not readily available in the searched literature.

However, data for the structurally related compound 2,4-Pentanedione is provided below for reference. It is crucial to handle **2,4-Octanedione** with the assumption of similar or greater toxicity until specific data becomes available.

Toxicological Data for 2,4-Pentanedione (CAS No. 123-54-6):

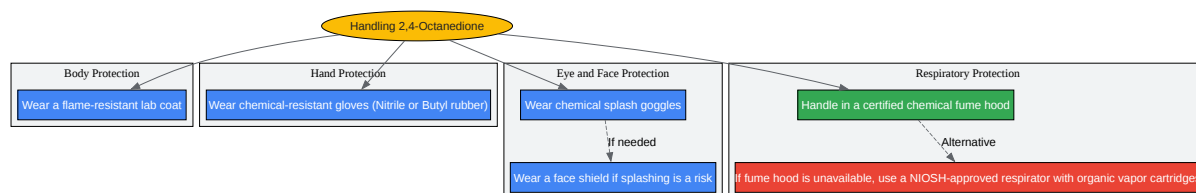
Route of Exposure	Species	Value	Reference
Oral LD50	Rat (male)	0.78 (0.66-0.91) ml/kg	[5]
Oral LD50	Rat (female)	0.59 (0.51-0.70) ml/kg	[5]
Dermal LD50	Rabbit (male)	1.41 (0.80-2.49) ml/kg	[5]
Dermal LD50	Rabbit (female)	0.81 (0.59-1.12) ml/kg	[5]
Inhalation LC50 (4h)	Rat	1224 (1063-1409) ppm	[5]

## Section 4: Experimental Protocols for Safe Handling and Storage

Adherence to strict safety protocols is essential when working with **2,4-Octanedione**. The following sections outline the recommended procedures for handling, storage, and disposal.

### Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following diagram details the necessary PPE for handling **2,4-Octanedione**.



[Click to download full resolution via product page](#)

## Personal Protective Equipment Workflow

# Handling and Storage Procedures

Proper handling and storage are critical to prevent accidents and maintain the integrity of the compound.

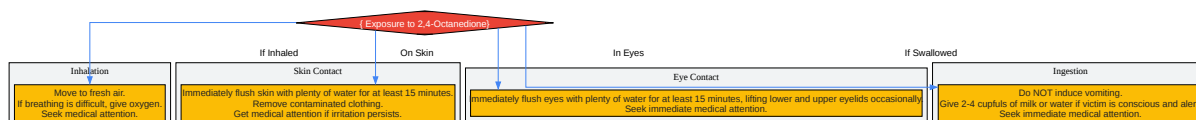
- **Handling:** Use in a well-ventilated area, preferably within a chemical fume hood.[6] Ground and bond containers when transferring material to prevent static discharge.[7] Use non-sparking tools.[7] Avoid contact with skin, eyes, and clothing.[7] Do not breathe vapors or mists.
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place. Store away from heat, sparks, and open flames. The storage class is 11 - Combustible Solids.[3]

## Section 5: Emergency Procedures

In the event of an emergency, prompt and correct action is crucial. The following protocols for first aid, fire-fighting, and accidental release should be followed.

### First Aid Measures

The following diagram outlines the appropriate first aid response to different types of exposure.

[Click to download full resolution via product page](#)

## First Aid Procedures for Exposure

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, or alcohol-resistant foam.[7]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: The compound is a combustible solid.[3] Vapors may form explosive mixtures with air.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Remove all sources of ignition.[7] Ensure adequate ventilation. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent the product from entering drains.
- Methods for Cleaning Up: Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[7] Use spark-proof tools.[7]

## Section 6: Disposal Considerations

Chemical waste must be disposed of in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

This technical guide is intended to provide comprehensive safety information for **2,4-Octanedione** to be used by trained professionals. It is imperative to always consult the most current Safety Data Sheet (SDS) from the supplier before handling any chemical and to conduct a thorough risk assessment for any new experimental procedure.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,4-Octanedione | C<sub>8</sub>H<sub>14</sub>O<sub>2</sub> | CID 84192 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. 2,4-辛二酮 AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 4. 2,4-octane dione, 14090-87-0 [thegoodscentcompany.com]
- 5. The acute toxicity and primary irritancy of 2,4-pentanedione - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. employees.delta.edu [employees.delta.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Material Safety of 2,4-Octanedione]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081228#2-4-octanedione-material-safety-data-sheet-msds]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)